

An In-Depth Technical Guide to 2-Chloro-4-fluorocinnamic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-4-fluorocinnamic acid

Cat. No.: B143337

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This technical guide provides a detailed overview of the molecular structure and properties of **2-Chloro-4-fluorocinnamic acid**, a compound of interest for researchers, scientists, and professionals in the field of drug development.

Molecular and Physicochemical Data

The quantitative properties of **2-Chloro-4-fluorocinnamic acid** are summarized in the table below, offering a clear comparison of its key molecular descriptors.

Property	Value	Reference
Molecular Formula	C ₉ H ₆ ClFO ₂	[1] [2] [3]
Molecular Weight	200.59 g/mol	[1] [3] [4]
Monoisotopic Mass	200.00403 Da	[2]
CAS Number	133220-86-7	[1] [3] [5]
Purity	≥95% - 98%	[1] [5]
Melting Point	213-216 °C	[4]
SMILES	<chem>O=C(O)/C=C/C1=CC=C(F)C=C1Cl</chem>	[1]
InChI	InChI=1S/C9H6ClFO2/c10-8-5-7(11)3-1-6(8)2-4-9(12)13/h1-5H,(H,12,13)/b4-2+	[2]
Synonym	(E)-3-(2-chloro-4-fluorophenyl)prop-2-enoic acid	[1] [2]

Molecular Structure Visualization

The two-dimensional chemical structure of **2-Chloro-4-fluorocinnamic acid** is depicted in the diagram below. This visualization illustrates the arrangement of atoms and the covalent bonds between them, highlighting the substituted phenyl ring and the acrylic acid moiety.

- 2. PubChemLite - 2-chloro-4-fluorocinnamic acid (C₉H₆ClFO₂) [pubchemlite.lcsb.uni.lu]
- 3. 133220-86-7 CAS MSDS (2-CHLORO-4-FLUOROCINNAMIC ACID) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 4-Chloro-2-fluorocinnamic acid, predominantly trans 96 312693-55-3 [sigmaaldrich.com]
- 5. 2abiotech.net [2abiotech.net]
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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com